

# Biochemical Target and IC50 Values

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## Compound Focus: IWP-2

CAS No.: 686770-61-6

Cat. No.: S548507

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**IWP-2** functions by inactivating Porcn, a membrane-bound O-acyltransferase (MBOAT), thereby selectively inhibiting the palmitoylation of Wnt proteins—a post-translational modification essential for their secretion and activity [1] [2] [3]. It is also a known ATP-competitive inhibitor of Casein Kinase 1 delta (CK1δ) [1] [2].

The table below summarizes its primary biochemical targets and potencies:

Target	IC <sub>50</sub> Value	Experimental Context
Wnt pathway activity [1] [2] [3]	27 nM	Cell-free assay
CK1δ (M82F mutant) [1] [2]	40 nM	Cell-free assay
Porcn (Porcupine) [2] [3]	27 nM	Prevents Wnt ligand palmitoylation

## Cellular Efficacy and Antiproliferative Data

In cellular assays, **IWP-2** inhibits Wnt-dependent signaling and demonstrates antiproliferative effects across various cancer cell lines, typically in the low micromolar range [1] [2].

Cell Line	Assay Type	EC <sub>50</sub> / Value	Incubation Time
MIA PaCa-2 (Pancreatic Cancer) [1] [2]	Antiproliferative (MTT)	1.9 μM	48 hrs

Cell Line	Assay Type	EC <sub>50</sub> / Value	Incubation Time
SW-620 (Colon Cancer) [1] [2]	Antiproliferative (MTT)	1.9 $\mu$ M	48 hrs
PANC-1 (Pancreatic Cancer) [1] [2]	Antiproliferative (MTT)	2.33 $\mu$ M	48 hrs
CAPAN-1 (Pancreatic Cancer) [1] [2]	Antiproliferative (MTT)	2.05 $\mu$ M	48 hrs
HEK293 (Embryonic Kidney) [1] [2]	Antiproliferative (MTT)	2.76 $\mu$ M	48 hrs
HT-29 (Colon Cancer) [1] [2]	Antiproliferative (MTT)	4.67 $\mu$ M	48 hrs
Gastric Cancer MKN28 [3] [4]	Proliferation/Migration	10-50 $\mu$ M	4 days

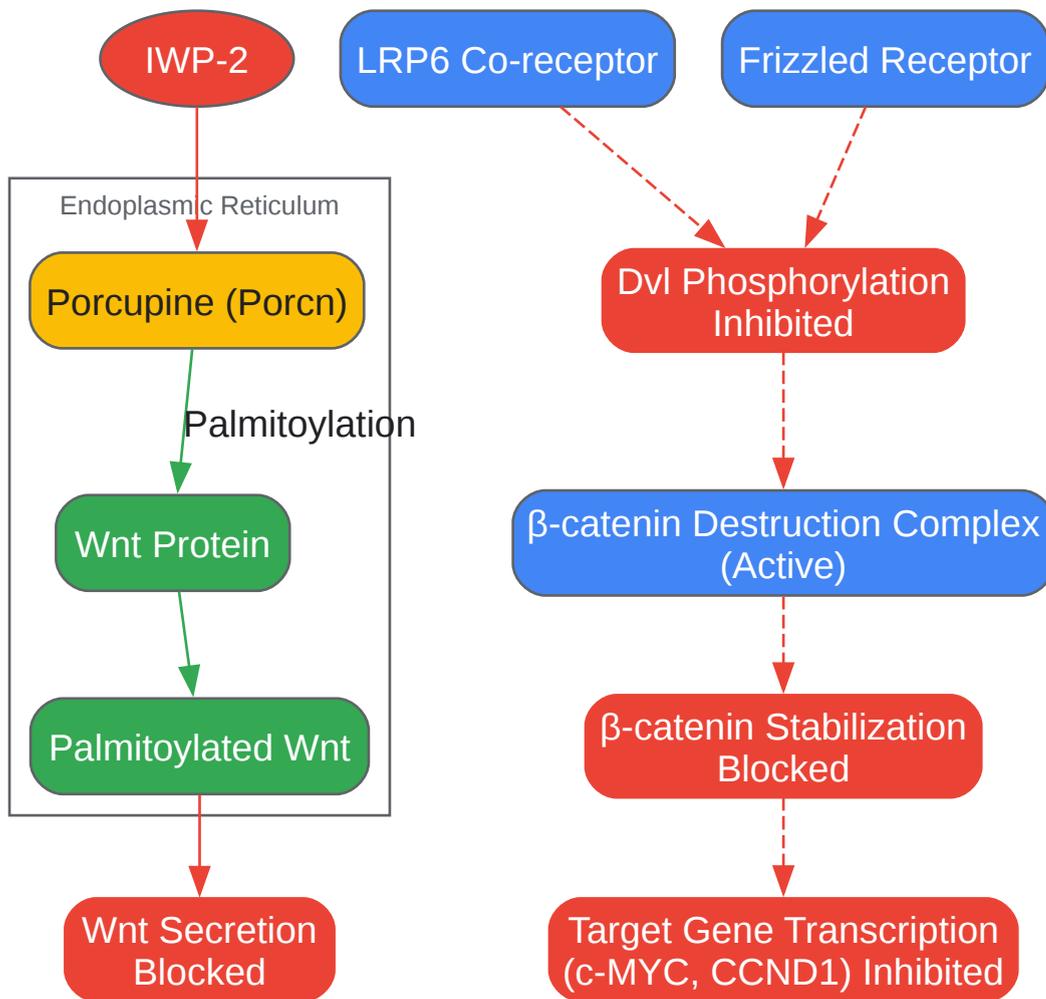
## Experimental Protocol Summary

Based on the literature, here are methodologies used to characterize **IWP-2**:

- **TCF/LEF Reporter Gene Assay (Luciferase Assay):** Used to measure the inhibition of Wnt/ $\beta$ -catenin signaling activity. One protocol treated HEK293T cells transfected with a Wnt3A-expressing vector and a Super-top flash reporter for 22 hours [1].
- **Antiproliferative Assay (MTT):** A standard method to determine the growth-inhibitory effects, typically with a 48-hour incubation period across various cell lines [1] [2].
- **Functional Analysis in Gastric Cancer:** In MKN28 gastric cancer cells, treatment with **IWP-2** (at 30  $\mu$ M for 4 days) significantly suppressed proliferation, migration, and invasion, while also elevating caspase 3/7 activity and downregulating Wnt/ $\beta$ -catenin target genes [4].
- **Western Blot Analysis:** Used to detect downstream effects on Wnt pathway components. For example, in L-Wnt-STF cells, treatment with 5  $\mu$ M **IWP-2** for 24 hours led to the analysis of proteins like  $\beta$ -catenin, Axin2, c-myc, Cyclin D1, and Survivin [1].

## Mechanism of Action and Signaling Pathway

The following diagram illustrates the mechanism by which **IWP-2** inhibits the Wnt signaling pathway, providing a visual summary of the information detailed in the search results [1] [2] [4].



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**IWP-2** inhibits *Porcn* to block Wnt secretion and downstream signaling. [1] [2] [4]

## Research Applications and Key Insights

- **Cancer Research:** **IWP-2** has been shown to suppress proliferation, migration, and invasion in cancer cell lines (e.g., gastric, pancreatic) and downregulate oncogenic Wnt/ $\beta$ -catenin target genes like c-MYC and Cyclin D1 [1] [4].
- **Regenerative Medicine & Stem Cell Biology:** It is a critical tool for promoting cardiomyocyte differentiation from human pluripotent stem cells (hPSCs) and has been used in protocols to generate heart organoids and chemically-induced pluripotent stem cells [1] [5].
- **In Vivo Considerations:** While effective in cellular systems, **IWP-2** showed poor efficacy in a zebrafish fin regeneration model, potentially due to poor bioavailability or lack of conservation of its target in zebrafish [3]. However, studies in C57BL/6 mice demonstrated that **IWP-2**-liposome

formulations administered intraperitoneally could reduce bacterial uptake and modulate cytokine secretion [2].

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## References

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